

Synthesis protocol for N-[4-(acetyloxy)-2-nitrophenyl]-acetamide

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Compound of Interest

Compound Name: Acetamide, N-[4-(acetyloxy)-2-nitrophenyl]-

CAS No.: 2243-69-8

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An In-Depth Technical Guide to the Synthesis of N-[4-(acetyloxy)-2-nitrophenyl]-acetamide

Authored by a Senior Application Scientist

This document provides a comprehensive, technically detailed guide for the synthesis of N-[4-(acetyloxy)-2-nitrophenyl]-acetamide. This protocol is designed for researchers, chemists, and professionals in drug development and fine chemical synthesis. The narrative structure emphasizes the rationale behind procedural steps, ensuring both clarity and reproducibility.

Introduction and Strategic Overview

N-[4-(acetyloxy)-2-nitrophenyl]-acetamide is a nitroaromatic compound featuring two distinct acetyl functional groups: an N-acetyl group (an amide) and an O-acetyl group (an ester). While direct literature on this specific molecule is sparse, its synthesis is logically derived from the well-established principles of amine and phenol acetylation. The strategic approach involves the exhaustive acetylation of the precursor, 4-amino-3-nitrophenol, using a suitable acetylating agent.

The amino group of an aminophenol is generally more nucleophilic than the hydroxyl group, leading to preferential N-acetylation under mild conditions. However, by employing an excess of a strong acetylating agent and adjusting reaction conditions, such as temperature, a complete di-acetylation can be achieved to yield the target compound. This process is foundational in synthetic organic chemistry for the protection of functional groups or the synthesis of active pharmaceutical ingredients and other specialized chemical intermediates.^[1]^[2]

Reaction Mechanism and Rationale

The synthesis proceeds via a nucleophilic acyl substitution reaction. The lone pair of electrons on the nitrogen of the amino group and the oxygen of the hydroxyl group of 4-amino-3-nitrophenol act as nucleophiles, attacking the electrophilic carbonyl carbon of acetic anhydride.

- **N-Acetylation:** The more nucleophilic amino group will typically react first, attacking a molecule of acetic anhydride. This forms a tetrahedral intermediate which then collapses, eliminating a molecule of acetic acid and forming the N-acetylated product, N-(4-hydroxy-2-nitrophenyl)-acetamide.
- **O-Acetylation:** The hydroxyl group of the mono-acetylated intermediate then attacks a second molecule of acetic anhydride. This reaction is generally slower than N-acetylation and may require heating to proceed at a reasonable rate. The collapse of the resulting tetrahedral intermediate yields the final di-acetylated product, N-[4-(acetyloxy)-2-nitrophenyl]-acetamide, and another molecule of acetic acid.

Using an excess of acetic anhydride ensures that there is sufficient reagent to acetylate both functional groups. Glacial acetic acid is often used as a solvent as it is compatible with the reagents and can be easily removed.^[3]^[4]

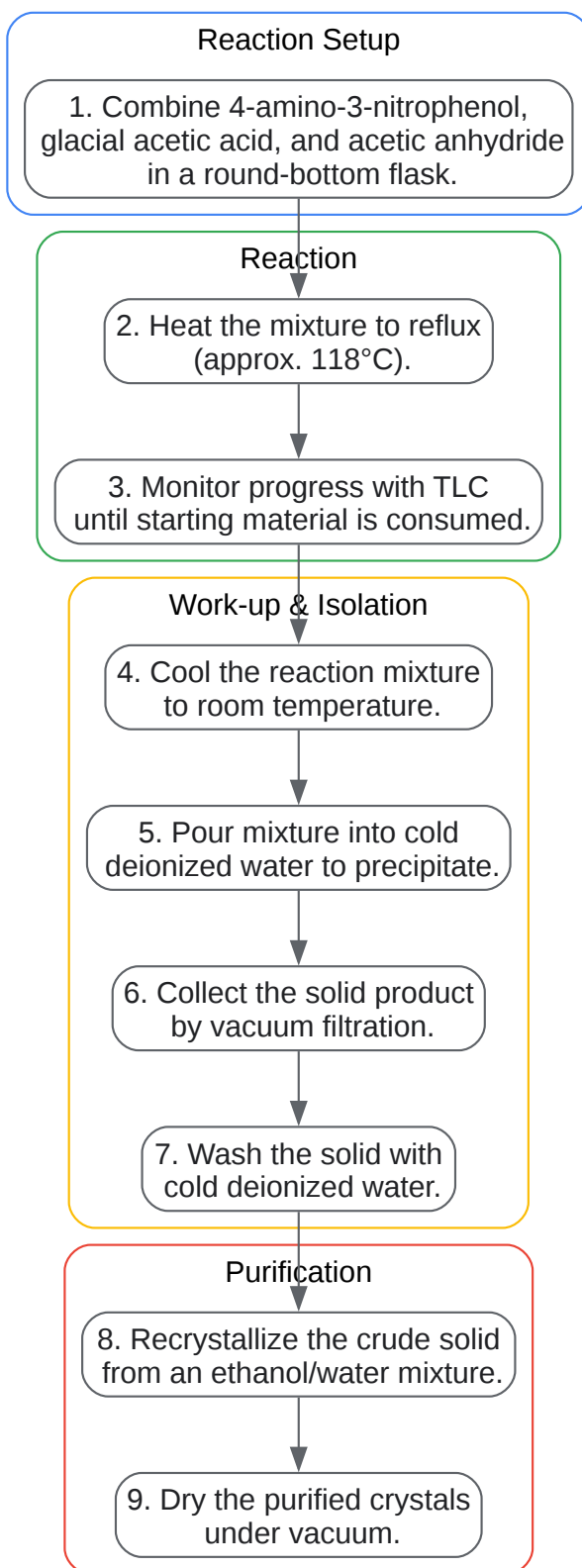
Experimental Protocol: Step-by-Step Synthesis

This protocol details the synthesis of N-[4-(acetyloxy)-2-nitrophenyl]-acetamide from 4-amino-3-nitrophenol.

Materials and Reagents

Reagent/Material	Formula	Molar Mass (g/mol)	Quantity	Moles (mmol)	Notes
4-Amino-3-nitrophenol	C ₆ H ₆ N ₂ O ₃	154.12	5.00 g	32.4	Starting Material
Acetic Anhydride	(CH ₃ CO) ₂ O	102.09	10.0 mL	106	Acetylating Agent (3.3 eq.)
Glacial Acetic Acid	CH ₃ COOH	60.05	50 mL	-	Solvent
Deionized Water	H ₂ O	18.02	~500 mL	-	For precipitation/ washing
Ethanol	C ₂ H ₅ OH	46.07	As needed	-	Recrystallization Solvent
Standard Glassware	-	-	-	-	Round-bottom flask, condenser, etc.
TLC Supplies	-	-	-	-	Silica plates, developing chamber

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of N-[4-(acetyloxy)-2-nitrophenyl]-acetamide.

Procedure

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-amino-3-nitrophenol (5.00 g, 32.4 mmol).
- Add glacial acetic acid (50 mL) to the flask and stir to suspend the solid.
- Carefully add acetic anhydride (10.0 mL, 106 mmol) to the suspension.
- **Reaction:** Heat the reaction mixture to reflux using a heating mantle. The solid should dissolve as the reaction progresses.
- Allow the reaction to proceed at reflux for 2-3 hours. Monitor the reaction's completion by Thin Layer Chromatography (TLC), using a 1:1 mixture of ethyl acetate and hexanes as the eluent. The disappearance of the starting material spot indicates the reaction is complete.
- **Product Isolation:** Once the reaction is complete, remove the heating mantle and allow the flask to cool to room temperature.
- Pour the cooled reaction mixture slowly into a beaker containing 400 mL of cold deionized water while stirring vigorously. A solid precipitate should form.
- Continue stirring for 15-20 minutes to ensure complete precipitation and hydrolysis of excess acetic anhydride.
- Collect the crude product by vacuum filtration using a Büchner funnel.
- Wash the solid on the filter paper with two portions of cold deionized water (50 mL each).
- **Purification:** Transfer the crude solid to a beaker for recrystallization. Dissolve the solid in a minimum amount of hot ethanol. If the solid does not fully dissolve, add a small amount of hot deionized water dropwise until a clear solution is obtained.
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum to a constant weight.

Characterization of N-[4-(acetyloxy)-2-nitrophenyl]-acetamide

The identity and purity of the final product should be confirmed using standard analytical techniques.

Technique	Expected Results
Melting Point	A sharp melting point range is indicative of high purity.
FTIR (KBr, cm^{-1})	~3300 (N-H stretch), ~1760 (C=O ester stretch), ~1680 (C=O amide stretch), ~1520 & ~1350 (NO_2 asymmetric and symmetric stretch), ~1200 (C-O ester stretch).
^1H NMR (CDCl_3 , δ ppm)	Signals corresponding to two distinct acetyl methyl groups (~2.2-2.4 ppm, 2 x 3H), aromatic protons (3H), and an amide N-H proton (1H, broad singlet).
Mass Spectrometry	The molecular ion peak (M^+) should correspond to the molecular weight of the product ($\text{C}_{10}\text{H}_{10}\text{N}_2\text{O}_5 = 238.19 \text{ g/mol}$).

Safety and Handling

- Acetic Anhydride: Corrosive and a lachrymator. Handle only in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Glacial Acetic Acid: Corrosive. Causes severe skin burns and eye damage. Handle with the same precautions as acetic anhydride.
- Nitroaromatic Compounds: Nitroaromatic compounds are potentially toxic and should be handled with care.^[5] Avoid inhalation of dust and skin contact.

All waste materials should be disposed of in accordance with institutional and local environmental regulations.

Conclusion

This protocol provides a robust and reliable method for the synthesis of N-[4-(acetyloxy)-2-nitrophenyl]-acetamide through the di-acetylation of 4-amino-3-nitrophenol. The key to success lies in using an excess of the acetylating agent and allowing sufficient reaction time under reflux conditions to ensure both the amino and hydroxyl groups are acetylated. By adhering to the detailed steps and safety precautions outlined, researchers can confidently prepare this compound for further application in their scientific endeavors.

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